

Spectroscopic Characterization of C.I. Pigment Red 38: An In-Depth Technical Guide

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Compound of Interest

Compound Name: C.I. Pigment Red 38

Cat. No.: B1582338

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **C.I. Pigment Red 38**, a dis-azo pyrazolone pigment widely utilized across various industries. [1][2] The focus of this document is on the application of Fourier-Transform Infrared (FTIR) and Raman spectroscopy for the structural elucidation and identification of this pigment. We will delve into the theoretical underpinnings of these vibrational spectroscopic techniques, present detailed experimental protocols for sample analysis, and provide an in-depth interpretation of the resulting spectral data. This guide is intended for researchers, scientists, and quality control professionals who require a robust understanding of the molecular characteristics of **C.I. Pigment Red 38**.

Introduction to C.I. Pigment Red 38

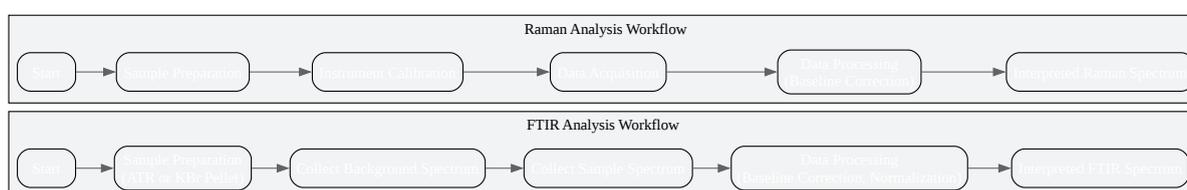
C.I. Pigment Red 38, with the chemical name 4,4'-[(3,3'-dichloro[1,1'-biphenyl]-4,4'-diyl)bis(azo)]bis[4,5-dihydro-5-oxo-1-phenyl-1H-pyrazole-3-carboxylic acid], diethyl ester, is a significant member of the pyrazolone class of organic pigments. [3] Its molecular formula is $C_{36}H_{28}Cl_2N_8O_6$ and it is registered under CAS No. 6358-87-8. [1][3] This pigment is valued for its vibrant neutral red shade, good lightfastness, and resistance to various environmental factors, making it suitable for applications in plastics, rubber, inks, and coatings. [4][5] The complex molecular structure, featuring two azo groups (-N=N-) and pyrazolone rings, gives rise to a unique vibrational signature that can be effectively probed by spectroscopic methods.

Fundamentals of Vibrational Spectroscopy

Vibrational spectroscopy, encompassing both FTIR and Raman techniques, investigates the molecular vibrations of a material.[6] These vibrations are quantized and correspond to specific energy levels. When a molecule absorbs infrared radiation, it is excited to a higher vibrational state, a phenomenon central to FTIR spectroscopy.[6] Conversely, Raman spectroscopy involves the inelastic scattering of monochromatic light, where the scattered photons have a different frequency from the incident photons due to energy exchange with the molecule's vibrational modes.[7] FTIR and Raman spectroscopy are complementary techniques; some molecular vibrations that are strong in an FTIR spectrum may be weak or absent in a Raman spectrum, and vice versa. This complementarity provides a more complete picture of the molecular structure.[8]

Molecular Structure of C.I. Pigment Red 38

A thorough understanding of the molecular structure of **C.I. Pigment Red 38** is paramount for interpreting its vibrational spectra. The key functional groups that contribute to its spectroscopic fingerprint include the azo linkage, pyrazolone ring system, chlorinated biphenyl backbone, and ester groups.



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Figure 2: Experimental Workflows for FTIR and Raman Analysis.

Results and Discussion: Spectral Interpretation

The FTIR and Raman spectra of **C.I. Pigment Red 38** are rich in information, with distinct bands corresponding to the vibrations of its various functional groups.

FTIR Spectrum Analysis

The FTIR spectrum of an azo dye is characterized by several key absorption bands. [9] For **C.I. Pigment Red 38**, the following regions are of particular interest:

- 3100-2800 cm^{-1} : This region corresponds to C-H stretching vibrations of the aromatic rings and the ethyl groups of the ester functionalities.
- $\sim 1700 \text{ cm}^{-1}$: A strong band in this region is attributed to the C=O stretching vibration of the ester group.
- $\sim 1650 \text{ cm}^{-1}$: Another strong absorption is expected for the C=O stretching of the pyrazolone ring.
- 1600-1450 cm^{-1} : This region contains multiple bands due to C=C stretching vibrations of the aromatic rings.
- $\sim 1450\text{-}1400 \text{ cm}^{-1}$: The characteristic -N=N- stretching vibration of the azo group typically appears in this range. [9][10]* $\sim 1250 \text{ cm}^{-1}$: A strong band corresponding to the C-O stretching of the ester group is expected here.
- Below 1000 cm^{-1} : This "fingerprint" region contains complex vibrations, including C-Cl stretching and various bending modes of the aromatic rings.

Raman Spectrum Analysis

The Raman spectrum of **C.I. Pigment Red 38** provides complementary information, with strong signals often observed for the symmetric and non-polar bonds.

- 1600-1550 cm^{-1} : Strong bands in this region are characteristic of the C=C stretching vibrations within the aromatic rings.
- $\sim 1420 \text{ cm}^{-1}$ and $\sim 1176 \text{ cm}^{-1}$: The protonated azo group (-N=N-) stretching vibrations can give rise to prominent bands in these regions. [11]* Other notable bands: The spectrum will also feature vibrations associated with the pyrazolone ring and the biphenyl backbone.

The combination of FTIR and Raman data allows for a confident and detailed structural confirmation of **C.I. Pigment Red 38**.

Tabulated Spectral Data

| Vibrational Mode | Expected FTIR Wavenumber (cm ⁻¹) | Expected Raman Shift (cm ⁻¹) | Assignment |
|--------------------------|--|--|--------------------------|
| C-H Stretch (Aromatic) | 3100-3000 | 3100-3000 | Aromatic C-H bonds |
| C-H Stretch (Aliphatic) | 3000-2850 | 3000-2850 | Ethyl group C-H bonds |
| C=O Stretch (Ester) | ~1700 | Weak | Ester carbonyl group |
| C=O Stretch (Pyrazolone) | ~1650 | Moderate | Pyrazolone ring carbonyl |
| C=C Stretch (Aromatic) | 1600-1450 | Strong | Aromatic ring vibrations |
| N=N Stretch (Azo) | ~1450-1400 | Strong | Azo linkage |
| C-O Stretch (Ester) | ~1250 | Weak | Ester C-O bond |
| C-N Stretch | ~1153 | Moderate | Carbon-Nitrogen bonds |
| C-Cl Stretch | Below 800 | Moderate | Carbon-Chlorine bonds |

Conclusion

FTIR and Raman spectroscopy are indispensable tools for the comprehensive characterization of **C.I. Pigment Red 38**. This guide has outlined the theoretical principles, provided detailed experimental protocols, and offered insights into the interpretation of the spectral data. By leveraging the complementary nature of these techniques, researchers and professionals can effectively verify the identity, assess the purity, and understand the molecular structure of this important industrial pigment.

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